

An In-depth Technical Guide to 6-Bromo-2-pyridinecarbonitrile

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Compound of Interest

Compound Name: **6-Bromo-2-pyridinecarbonitrile**

Cat. No.: **B023229**

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Audience: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, applications, and handling of **6-Bromo-2-pyridinecarbonitrile**, a key intermediate in various fields of chemical synthesis.

Core Properties and Molecular Data

6-Bromo-2-pyridinecarbonitrile is a halogenated pyridine derivative widely utilized as a building block in organic synthesis. Its molecular structure, featuring both a bromine atom and a nitrile group on the pyridine ring, imparts significant reactivity and versatility.

Physicochemical Data Summary

The essential quantitative data for **6-Bromo-2-pyridinecarbonitrile** are summarized in the table below. These parameters are critical for reaction planning, purification, and analytical characterization.

Property	Value	Source(s)
Molecular Weight	183.01 g/mol	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₃ BrN ₂	[1] [2] [3] [4] [5]
CAS Number	122918-25-6	[1] [2] [3] [4]
Appearance	White to off-white solid / crystalline powder	[5]
Melting Point	100-104 °C or 121-123 °C	[2] [3] [5]
Boiling Point	269.7 ± 20.0 °C (Predicted)	[2]
Density	1.72 ± 0.1 g/cm ³ (Predicted)	[2]
Solubility	Insoluble in water; Soluble in organic solvents (e.g., dichloromethane, chloroform)	[5] [6]

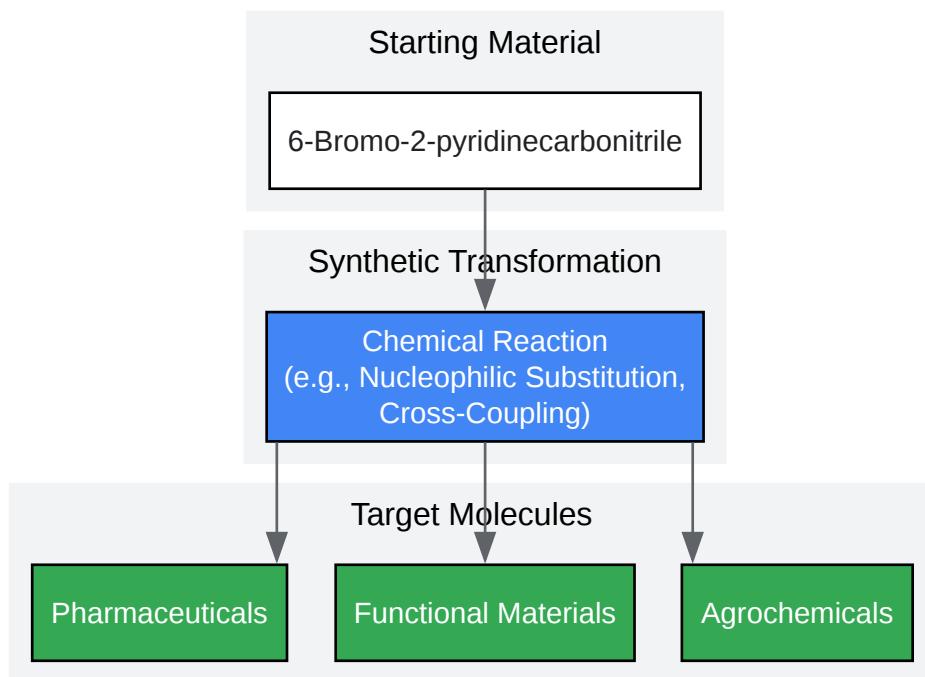
Chemical Reactivity and Applications

The utility of **6-Bromo-2-pyridinecarbonitrile** stems from its dual reactivity. The bromine atom is highly active and susceptible to nucleophilic substitution reactions, allowing for the introduction of various functional groups.[\[5\]](#)[\[6\]](#) The nitrile group can also participate in a range of chemical transformations.

This compound serves as a crucial intermediate in the synthesis of more complex molecules across several industries:

- Pharmaceuticals: It is a foundational material for preparing a variety of bioactive compounds and drugs.[\[6\]](#)[\[7\]](#)
- Materials Science: It is used to create functional polymers and organic optoelectronic materials, leveraging its unique electronic properties for applications in solar cells and Organic Light Emitting Diodes (OLEDs).[\[5\]](#)
- Agrochemicals: It is also applied in the development of new pesticides.[\[5\]](#)

The general workflow for utilizing this compound as a synthetic intermediate is illustrated below.



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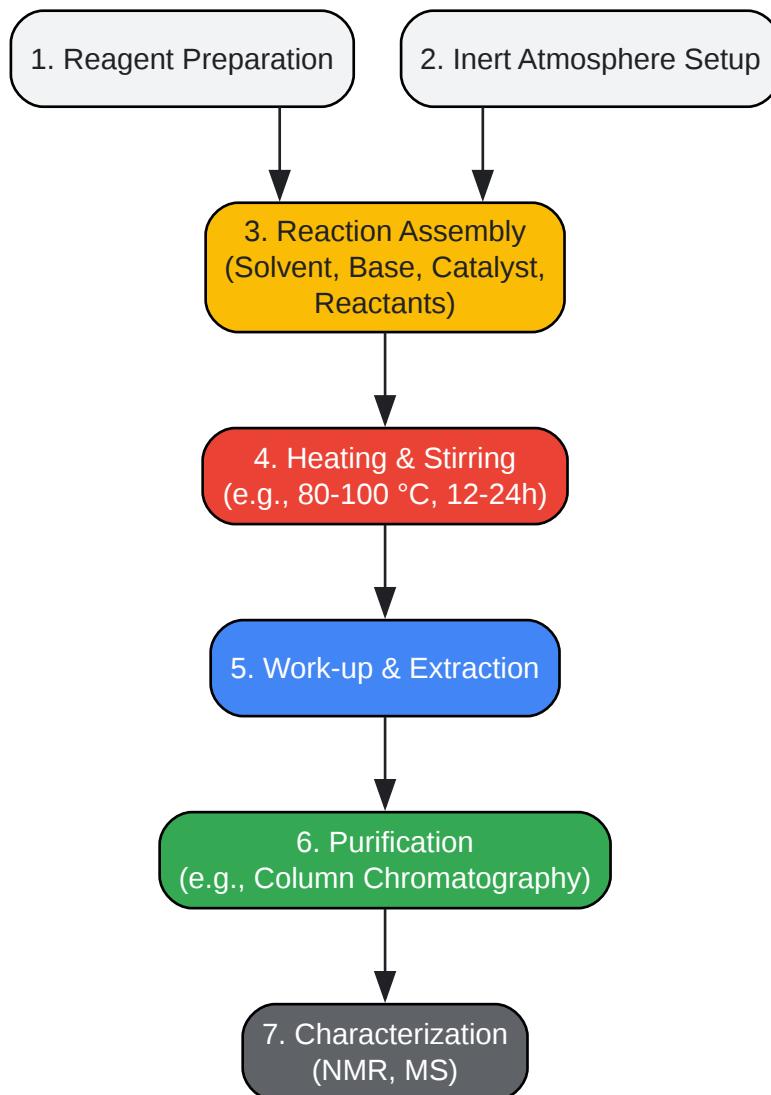
Caption: Synthetic utility of **6-Bromo-2-pyridinecarbonitrile**.

Experimental Protocols: A Methodological Overview

While specific experimental protocols are proprietary or publication-specific, a generalized methodology for a common reaction, such as a Suzuki cross-coupling, is described here. This protocol is illustrative and should be adapted based on the specific substrate and desired product.

Objective: To demonstrate the use of **6-Bromo-2-pyridinecarbonitrile** in a carbon-carbon bond-forming reaction.

Reaction Workflow:



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Caption: General workflow for a cross-coupling reaction.

Detailed Methodological Steps:

- Reagent Preparation:
 - In a reaction vessel, dissolve **6-Bromo-2-pyridinecarbonitrile** (1 equivalent).
 - Add a suitable boronic acid or ester (1.1-1.5 equivalents).
 - Add a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 0.02-0.05 equivalents) and a base (e.g., K_2CO_3 or Cs_2CO_3 , 2-3 equivalents).

- Inert Atmosphere:
 - Seal the reaction vessel.
 - Evacuate and backfill the vessel with an inert gas (e.g., Argon or Nitrogen) three times to ensure anaerobic conditions.
- Reaction Execution:
 - Add a degassed solvent (e.g., Dioxane, Toluene, or DMF).
 - Heat the mixture to the target temperature (typically 80-120 °C) with vigorous stirring.
 - Monitor the reaction progress using an appropriate technique (e.g., TLC or LC-MS).
- Work-up and Purification:
 - After completion, cool the reaction to room temperature.
 - Dilute the mixture with an organic solvent (e.g., Ethyl Acetate) and wash with water and brine.
 - Dry the organic layer over an anhydrous salt (e.g., Na₂SO₄), filter, and concentrate under reduced pressure.
 - Purify the crude product via column chromatography on silica gel to isolate the desired compound.
- Analysis:
 - Confirm the structure and purity of the final product using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Safety and Handling

6-Bromo-2-pyridinecarbonitrile is classified as a hazardous substance and requires careful handling.

- Hazards: It is harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[2][3] It poses a risk of serious damage to the eyes.[3]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including gloves, safety goggles (eyeshields), and a lab coat.[3] Use a dust mask or work in a well-ventilated fume hood.[3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidants, acids, and bases.[5]

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